

Physical and Chemical Stability of Acid Yellow 29 Free Acid: A Technical Guide

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Compound of Interest

Compound Name: Acid Yellow 29 free acid

CAS No.: 34063-75-7

Cat. No.: B12814704

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Executive Summary

Acid Yellow 29 (C.I. 18900) is a pyrazolone-based azo dye traditionally supplied as a sodium salt (CAS 6359-91-7).[1][2][3][4] While robust in neutral aqueous environments, its stability profile shifts dramatically when converted to its free acid form (protonated sulfonate/sulfonamide moieties).[1][2] This guide provides a mechanistic analysis of its degradation pathways—specifically azo cleavage and pyrazolone hydrolysis—and outlines self-validating protocols for assessing its stability in pharmaceutical and industrial applications.[1]

Chemical Identity & Structural Dynamics[1][2]

To understand the stability of the free acid, one must first define the structural vulnerabilities of the molecule.[5] Acid Yellow 29 exists in a tautomeric equilibrium that dictates its reactivity.[1]

- Common Name: Acid Yellow 29 (Fast Light Yellow 3G)
- CAS Number (Sodium Salt): 6359-91-7[1][2][3][4]

- Chemical Name: Benzenesulfonic acid, 4-chloro-3-[4,5-dihydro-3-methyl-5-oxo-4-[[3-[(phenylamino)sulfonyl]phenyl]azo]-1H-pyrazol-1-yl]-[1][2][3][4]
- Molecular Formula (Free Acid):
[5]
- Molecular Weight: ~547.99 g/mol (Free Acid) vs 569.97 g/mol (Na Salt)

Tautomeric Equilibrium

In solution, Acid Yellow 29 does not exist as a static structure.[1][2] It fluctuates between an Azo-Enol form and a Hydrazone-Keto form.[1][2] The free acid state (low pH) stabilizes the hydrazone form via intramolecular hydrogen bonding, which significantly enhances photostability compared to the salt form at neutral pH.[5]

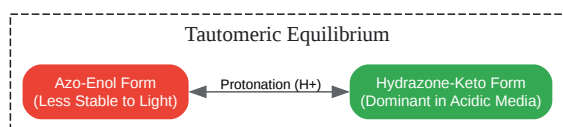


Fig 1: Acidic conditions shift equilibrium toward the photostable Hydrazone-Keto form.

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Physical Stability Profile

Solubility and Aggregation

The transition from sodium salt to free acid drastically alters solubility.[5]

- Sodium Salt: Highly water-soluble (>50 g/L).[1][2] Forms true solutions.
- Free Acid: Poorly water-soluble.[1][2][6] Precipitates below pH 1.0 (approximate pKa of sulfonic acid group).
- Mechanism: Protonation of the sulfonate group (to

) removes the ionic charge shell, leading to hydrophobic aggregation (stacking) of the planar aromatic systems.[5]

Thermal Stability (TGA/DSC)

- Decomposition Onset: ~238°C (Dec).[1][2][3]
- Behavior: The free acid exhibits a lower onset of degradation compared to the salt due to the autocatalytic potential of the acidic proton on the azo linkage at high temperatures.[5]
- Hygroscopicity: The free acid is less hygroscopic than the sodium salt, making it physically more stable in high-humidity storage, provided it is kept away from alkaline vapors.[1][5]

Data Summary: Physical Properties

Parameter	Sodium Salt (Commercial)	Free Acid (In-Situ/Isolated)
Water Solubility	High (Yellow Solution)	Low (Precipitate/Suspension)
Organic Solubility	Low (Ethanol, Acetone)	Moderate (Methanol, DMF)
Melting Point	>300°C (Chars)	~238°C (Decomposes)
Hygroscopicity	High	Low to Moderate

Chemical Stability & Degradation Mechanisms[1][2][7]

Hydrolytic Stability (pH Stress)[5]

- Acidic Conditions (pH < 2): The molecule is stable.[5] The sulfonamide bond () is resistant to acid hydrolysis at ambient temperatures.[1][5]
- Alkaline Conditions (pH > 10):
 - Color Shift: The solution shifts from yellow to orange/red due to deprotonation of the pyrazolone nitrogen or the hydrazone NH.[5]

- Degradation: Prolonged exposure to strong base (0.1N NaOH) at elevated temperatures causes hydrolysis of the sulfonamide linkage and potential ring opening of the pyrazolone.
[5]

Oxidative Degradation

The azo bond (

) is the primary site for oxidative attack.[5]

- Reagents: Hypochlorite, Peroxides, Fenton's reagent.[1][2]
- Mechanism: Electrophilic attack on the azo nitrogen leads to cleavage, resulting in the formation of 4-chloro-3-aminobenzenesulfonic acid and substituted aminopyrazolones.[1][5]
This results in irreversible bleaching (loss of chromophore).

Photodegradation

Acid Yellow 29 is classified as "Fast Light Yellow," implying good resistance.[1][2] However, in dilute solution:

- Mechanism: Photo-oxidation involving singlet oxygen () or hydroxyl radicals ().[2]
- Free Acid Advantage: The protonated hydrazone form is more resistant to UV attack than the azo-anion form found in alkaline solutions.[5]

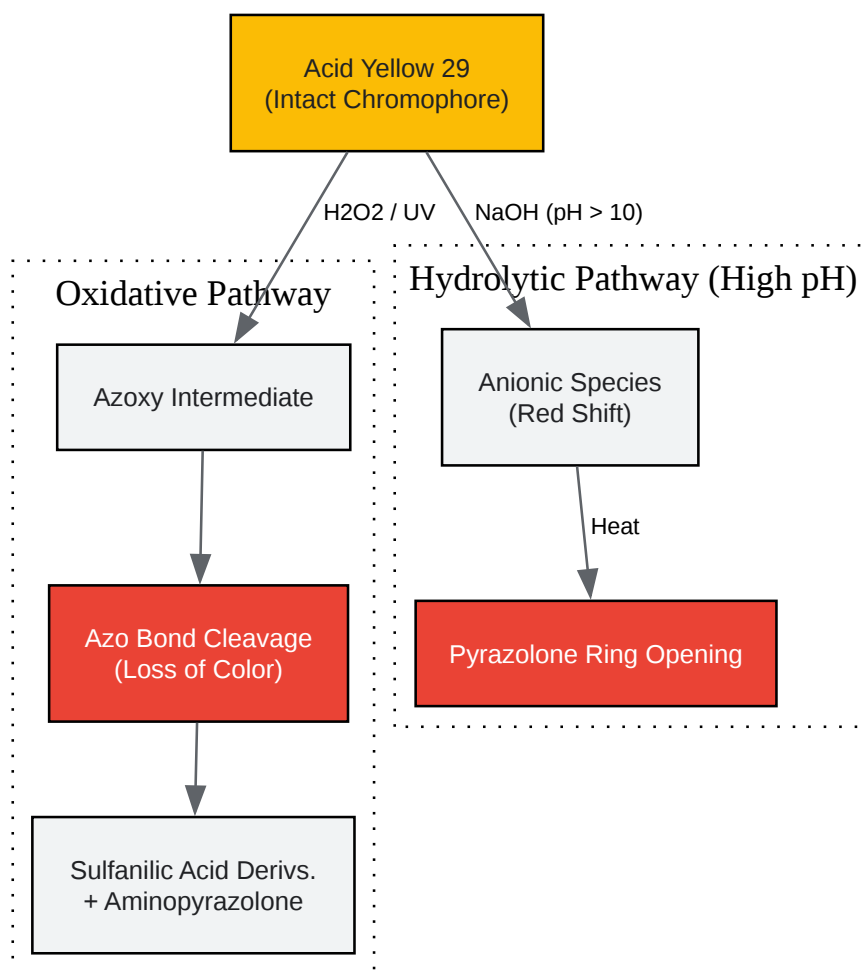


Fig 2: Primary degradation pathways: Oxidative cleavage and Alkaline hydrolysis.

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[1][2]

Experimental Protocols

Protocol A: Generation of Free Acid for Study

Since AY29 is sold as a salt, the free acid must be generated in situ or isolated for solid-state study.[1][5]

- **Dissolution:** Dissolve 1.0 g Acid Yellow 29 (Salt) in 50 mL deionized water.

- Acidification: Slowly add 1M HCl dropwise while monitoring pH.
- Precipitation: At pH < 1.0, the free acid will precipitate as a fine suspension.^[1]
- Isolation: Centrifuge at 5000 rpm for 10 min. Wash pellet with 0.1M HCl (to prevent re-dissolution).^{[1][2]} Vacuum dry over

Protocol B: Stability-Indicating HPLC Method

This method separates the parent dye from its hydrolytic and oxidative degradants.^{[1][5]}

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).^{[1][2]}
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Maintains free acid state).
- Mobile Phase B: Acetonitrile.^{[1][2]}
- Gradient: 5% B to 60% B over 20 minutes.
- Flow Rate: 1.0 mL/min.^[1]
- Detection: Diode Array Detector (DAD) at 254 nm (aromatic backbone) and 400 nm (chromophore).^[5]
- Self-Validation: Inject a mixture of AY29 and Sulfanilic acid (a mimic of the cleavage product). Resolution () must be > 2.0.^[1]

Protocol C: Forced Degradation Stress Matrix

Perform these tests on the Free Acid solution (prepared in Mobile Phase A) to establish stability limits.

Stress Type	Conditions	Duration	Acceptance Criteria
Acid Hydrolysis	1.0 N HCl, 60°C	24 Hours	>95% Recovery
Base Hydrolysis	0.1 N NaOH, Ambient	4 Hours	Monitor for spectral shift (Red shift)
Oxidation	3% , Ambient	2 Hours	<80% Recovery (Expect degradation)
Photolysis	Xenon Lamp (1.2M Lux ^{[1][2][7]} ·hr)	24 Hours	>90% Recovery (Hydrazone protection)

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